

Comprehensive Structural Elucidation of 3-Bromo-1-propylpyrazol-4-amine-HCl

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Compound of Interest

Compound Name: 3-Bromo-1-propylpyrazol-4-amine;hydrochloride

Cat. No.: B12224531

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Executive Summary

The precise structural characterization of 3-Bromo-1-propylpyrazol-4-amine hydrochloride is a critical quality attribute in medicinal chemistry, particularly for programs targeting kinase inhibition or GPCR modulation where the pyrazole scaffold is ubiquitous.

This guide addresses the primary analytical challenge associated with this molecule: regiochemical ambiguity. During synthesis—typically via alkylation of 3-bromo-4-nitro-1H-pyrazole—the formation of the 1,5-isomer (regioisomer) is a common impurity that possesses identical mass and similar polarity to the desired 1,3-isomer.

This whitepaper outlines a self-validating, multi-technique workflow to unambiguously confirm the structure, focusing on the definitive discrimination of the N-alkylation site using 2D NMR (NOESY) and isotopic abundance analysis via LC-MS.

The Synthetic Trap: Why Elucidation is Non-Trivial

To understand the analytical requirements, one must understand the genesis of the impurity profile. The precursor, 3-bromo-4-nitro-1H-pyrazole, exists in tautomeric equilibrium. Upon

alkylation with propyl bromide, two pathways compete:

- Path A (Desired): Alkylation at

relative to the bromine at

. Result: 3-Bromo-1-propyl...
- Path B (Undesired): Alkylation at the adjacent nitrogen (

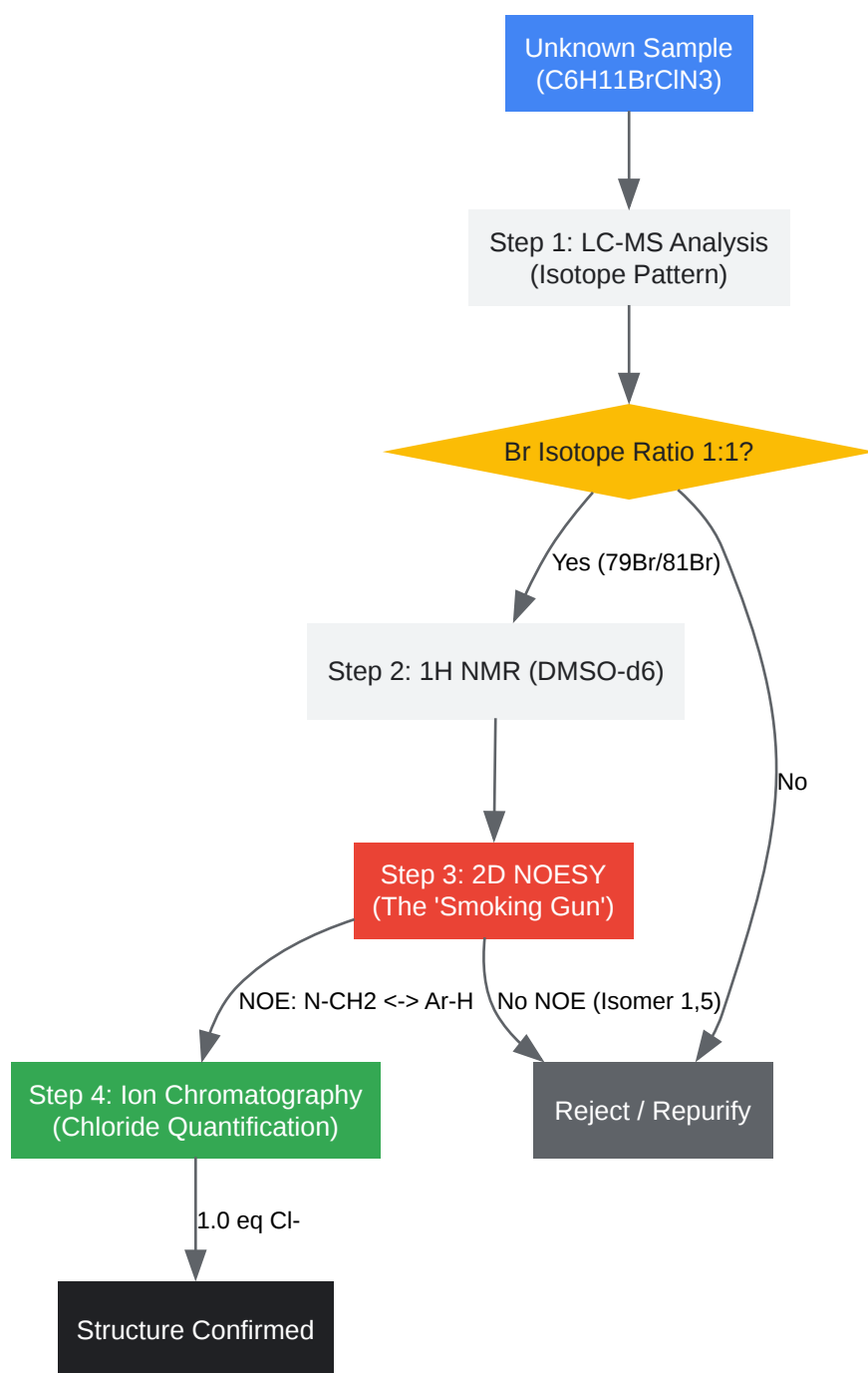
), which effectively places the bromine at position 5 relative to the alkyl chain. Result: 5-Bromo-1-propyl...

Standard 1D

¹H NMR is often insufficient to distinguish these isomers because both contain a propyl chain, an amine, and a single aromatic pyrazole proton.

Workflow Visualization

The following diagram illustrates the critical decision points in the elucidation process.



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Figure 1: Analytical decision tree for validating pyrazole regiochemistry.

Step 1: Mass Spectrometry & Isotopic Fingerprinting

Before assessing geometry, we must confirm the elemental composition, specifically the presence of the bromine atom.

Experimental Protocol

- Instrument: UHPLC-QTOF or Single Quadrupole MS.
- Mode: Electrospray Ionization (ESI), Positive Mode (+).
- Mobile Phase: Water/Acetonitrile + 0.1% Formic Acid.

Data Interpretation

Bromine has two stable isotopes,

(50.7%) and

(49.3%). Unlike Chlorine (3:1 ratio), Bromine exhibits a distinct 1:1 doublet pattern.[\[1\]](#)

Ion Species	Expected m/z	Relative Intensity	Diagnostic Value
()	204.0	100%	Base Peak
()	206.0	~98%	Confirms 1 Br atom
	~124.0	Variable	Loss of Br substituent

Pass Criteria: The mass spectrum must show two peaks at m/z 204 and 206 with near-equal intensity.

Step 2 & 3: NMR Spectroscopy (The Regiochemistry Solver)

This is the core of the elucidation. We must prove the propyl group is at

and the Bromine is at

.

Experimental Protocol

- Solvent: DMSO-

(Preferred over

to ensure solubility of the HCl salt and slow down exchange of the

protons).

- Concentration: 10-15 mg/mL.

- Experiments:

¹H,

¹³C, COSY, HSQC, NOESY (or ROESY).

¹H NMR Assignment (400 MHz, DMSO-)

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
H-5	7.50 - 7.80	Singlet (s)	1H	The only aromatic proton. Its shift depends on the salt form.
	4.0 - 6.0	Broad (br s)	2H	Exchangeable. May shift downfield if protonated ().
N-CH2 (1')	3.90 - 4.10	Triplet (t)	2H	Deshielded by adjacent Nitrogen.
CH2 (2')	1.70 - 1.85	Multiplet (m)	2H	Middle of propyl chain.
CH3 (3')	0.80 - 0.90	Triplet (t)	3H	Terminal methyl.

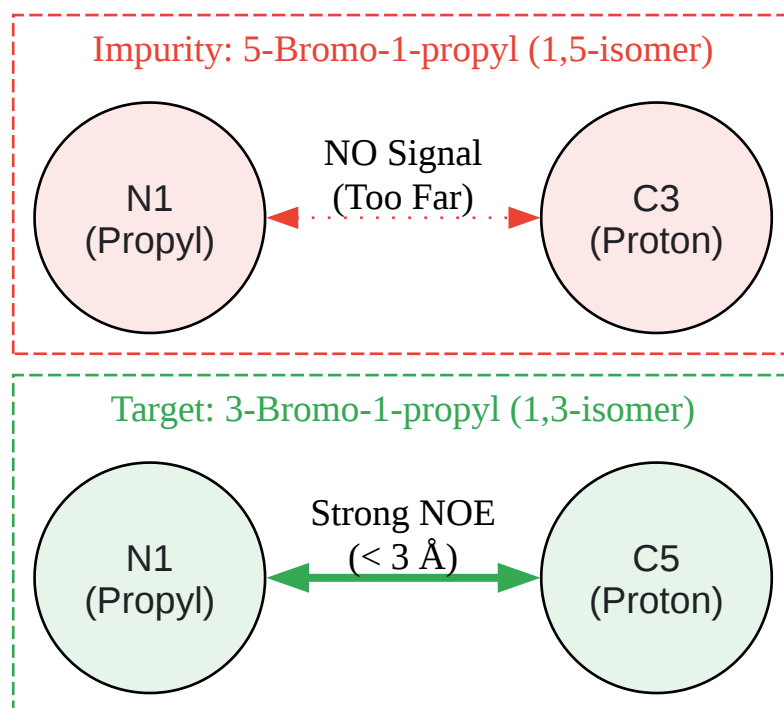
The "Smoking Gun": NOESY Analysis

This is the definitive test for regiochemistry.

- Hypothesis: In the desired 1,3-isomer, the
-propyl group is spatially adjacent to the
-Proton.
- Contrast: In the 1,5-isomer (impurity), the
-propyl group is adjacent to the
-Bromine. The
-Proton is on the opposite side of the ring, too far for a strong NOE signal.

Requirement: You must observe a Nuclear Overhauser Effect (NOE) cross-peak between the N-CH₂ triplet (~4.0 ppm) and the aromatic H-5 singlet (~7.6 ppm).

Visualizing the NOE Logic



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Figure 2: Spatial proximity analysis. The detection of the Green interaction confirms the structure.

Step 4: Salt Stoichiometry & Anion Analysis

The "hydrochloride" designation requires validation of the counter-ion stoichiometry (Mono-HCl vs. Di-HCl).

Method A: Ion Chromatography (IC)

- Column: Anion exchange (e.g., Dionex IonPac AS11).
- Standard: NaCl calibration curve.
- Calculation:

- Target: Theoretical Cl content for Mono-HCl (

, MW ~240.5) is 14.7%.

Method B: Gravimetric / Titration (Alternative)

- Dissolve 50 mg in water; add

. A heavy white precipitate (

) confirms chloride. Potentiometric titration with

provides precise stoichiometry.

Comprehensive Data Summary

For final reporting, consolidate the data into the following specification format:

Attribute	Specification / Result	Method
Appearance	White to off-white crystalline solid	Visual
Molecular Formula		Elemental Analysis
Mass Spectrum	m/z 204.0/206.0 (1:1 ratio)	LC-MS (ESI+)
¹ H NMR	7.65 (s, 1H), 4.01 (t, 2H), ...	400 MHz DMSO-
Regiochemistry	Positive NOE (N-CH2 Ar-H)	2D NOESY
Chloride Content	14.7% 0.5%	Ion Chromatography

References

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Sources

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